Structural Elucidation and Quality Control of 1-Acetylindoline-6-sulfonyl Chloride

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Compound of Interest

Compound Name:	*1-Acetylindoline-6-sulfonyl chloride*
CAS No.:	*313690-18-5*
Cat. No.:	*B2481642*

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Executive Summary & Application Context

1-Acetylindoline-6-sulfonyl chloride (CAS: Non-standard, often custom synthesized) is a critical electrophilic intermediate ("warhead") used in the synthesis of sulfonamide-based pharmacophores. Unlike its commercially ubiquitous isomer, 1-acetylindoline-5-sulfonyl chloride (CAS 52206-05-0), the 6-isomer allows for substitution patterns that explore the "western" sector of the indoline scaffold, often crucial for optimizing binding affinity in GPCR antagonists and kinase inhibitors.

The Analytical Challenge: The primary challenge in working with this compound is regiochemical verification. Direct chlorosulfonation of 1-acetylindoline predominantly yields the 5-isomer due to electronic directing effects. Obtaining the 6-isomer often requires alternative routes (e.g., from 6-nitroindoline) or careful separation. Therefore, this guide focuses not just on the spectra, but on the diagnostic signals required to distinguish the 6-sulfonyl chloride from the 5-sulfonyl impurity.

Analytical Workflow (DOT Visualization)

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The following workflow outlines the logical progression for validating the structure, prioritizing non-destructive techniques before final confirmation.

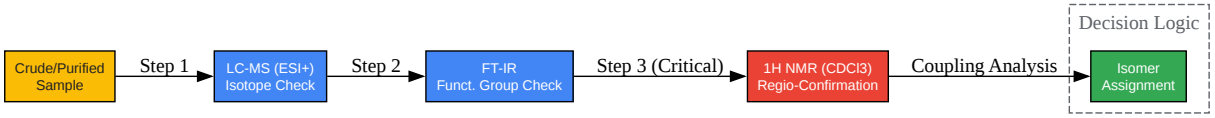

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Figure 1: Step-wise analytical workflow for structural validation. NMR is the critical gatekeeper for isomeric purity.

Spectroscopic Data & Interpretation

A. Mass Spectrometry (LC-MS/HRMS)

Objective: Confirm molecular weight and the presence of the sulfonyl chloride moiety via isotopic abundance.

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode). Note: Sulfonyl chlorides are reactive; use non-nucleophilic solvents (ACN) and minimize run time to avoid hydrolysis to sulfonic acid.
- Formula: $C_{10}H_{10}ClNO_3S$
- Molecular Weight: ~259.71 g/mol [1][2]

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Ion Species	m/z (Theoretical)	Description	Diagnostic Value
$[M+H]^+$	260.0	Protonated molecular ion	Primary identification.
$[M+H]^+$ (^{37}Cl)	262.0	^{37}Cl Isotope peak	Critical: Must show ~33% intensity relative to 260.0 (3:1 ratio).
$[M-Cl]^+$	224.0	Loss of Chlorine	Common in-source fragmentation.
$[M-SO_2Cl]^+$	160.1	Indoline core	Confirms the backbone integrity.

B. Infrared Spectroscopy (FT-IR)

Objective: Verify the integrity of the sulfonyl chloride functional group, which is prone to hydrolysis (broadening OH bands).

- Method: ATR (Attenuated Total Reflectance) on solid/oil.

Functional Group	Wavenumber (cm^{-1})	Intensity	Notes
Amide C=O	1650 – 1680	Strong	Characteristic of N-acetyl group.
Sulfonyl (Asym)	1365 – 1380	Strong	Diagnostic for $-SO_2-Cl$.
Sulfonyl (Sym)	1160 – 1180	Strong	Diagnostic for $-SO_2-Cl$.
C-H (Aromatic)	3000 – 3100	Weak	
C-H (Aliphatic)	2850 – 2950	Medium	Indoline CH_2 groups.

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C. Nuclear Magnetic Resonance (^{1}H NMR) - The Regiochemistry Resolver

Objective: Distinguish the 6-isomer from the 5-isomer using aromatic coupling patterns.
Solvent: $CDCl_3$ (Preferred over DMSO-d_6 to prevent reaction with the sulfonyl chloride).

1. The Aliphatic Region (Common to both isomers)

- Acetyl Methyl:

  2.25 ppm (3H, singlet).

- Indoline C3-H:

  3.20 ppm (2H, triplet, J

  8.5 Hz).

- Indoline C2-H:

  4.15 ppm (2H, triplet, J

  8.5 Hz).

2. The Aromatic Region (The Differentiator)

This is where the specific substitution pattern (1,2,4-trisubstituted benzene) reveals the isomer.

Scenario A: **1-Acetylindoline-6-sulfonyl chloride** (Target)

- Structure: Sulfonyl chloride at position 6.[3][4] Protons at 4, 5, and 7.
- Coupling Logic:
  - H7: Isolated from H5 by the sulfonyl group. No ortho neighbors. Appears as a singlet (or very small meta-doublet). Note: H7 is often deshielded by the adjacent N-acetyl group (anisotropy).
  - H4 & H5: Adjacent to each other. They form an AB doublet system (J

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8.0 Hz).

Scenario B: 1-Acetylindoline-5-sulfonyl chloride (Common Impurity)

- Structure: Sulfonyl chloride at position 5.[5][6] Protons at 4, 6, and 7.
- Coupling Logic:
  - H4: Isolated between the bridgehead and the sulfonyl group. Appears as a singlet (or small meta-doublet).
  - H6 & H7: Adjacent. They form an AB doublet system.

Comparative Data Table (Predicted Shifts in $CDCl_3$)

Proton	6-Isomer (Target)	5-Isomer (Impurity)
H7	~8.8 ppm (s)(Diagnostic Singlet)	~8.2 ppm (d, J=8Hz)
H6	Substituted (No Signal)	~7.9 ppm (dd, J=8, 2Hz)
H5	~7.6 ppm (d, J=8Hz)	Substituted (No Signal)
H4	~7.4 ppm (d, J=8Hz)	~7.7 ppm (s)(Diagnostic Singlet)

Note: Chemical shifts are approximate. The splitting pattern (Singlet position) is the definitive proof.

Regiochemistry Visualization (DOT)

This diagram illustrates the coupling logic used to interpret the NMR data.

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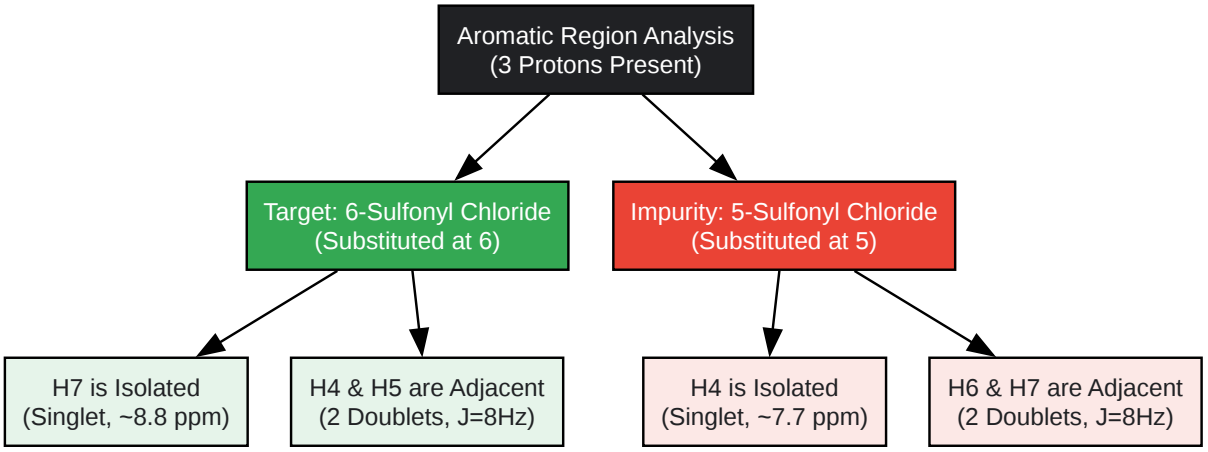

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Figure 2: Decision tree for distinguishing 6-sulfonyl vs 5-sulfonyl isomers based on proton coupling constants.

Experimental Protocol: Quality Control

Safety Warning: Sulfonyl chlorides are corrosive and lachrymators. Handle in a fume hood. They react violently with water and alcohols.

- Sampling: Dissolve ~5-10 mg of the solid analyte in 0.6 mL of $CDCl_3$ (Chloroform-d).
  - Why $CDCl_3$? Avoid DMSO-d_6 or MeOD. DMSO can accelerate decomposition or react with the chloride if heating is applied. MeOD will form the methyl sulfonate ester immediately.
- Visual Check: The solution should be clear. Turbidity suggests hydrolysis (sulfonic acid is insoluble in $CDCl_3$).
- Acquisition: Run a standard proton sequence (16 scans).
- Integration: Calibrate the Acetyl methyl singlet to 3.00.
- Validation Criteria:
  - Verify the integral ratio of Aromatic (3H) : Aliphatic (4H) : Acetyl (3H).
  - Pass: Presence of a low-field singlet (H7) and two coupled doublets (H4/H5).

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- Fail: Presence of a mid-field singlet (H4) and two coupled doublets (H6/H7).

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